

thermal properties of Methyl 3,4-dimethoxycinnamate

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Methyl 3,4-dimethoxycinnamate

CAS No.: 5396-64-5

Cat. No.: S561321

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Verified Chemical Identifiers

The table below consolidates the key identifying information for **Methyl 3,4-dimethoxycinnamate** from the search results.

Property	Value
CAS Number	5396-64-5 [1] [2]
Molecular Formula	$C_{12}H_{14}O_4$ [1] [3] [2]
Molecular Weight	222.24 g/mol [1] [3] [2]
IUPAC Name	methyl (2E)-3-(3,4-dimethoxyphenyl)prop-2-enoate [1] [2]
Common Synonyms	Methyl 3,4-dimethoxycinnamate; 3,4-O-Dimethylcaffeic acid methyl ester [1] [4] [2]

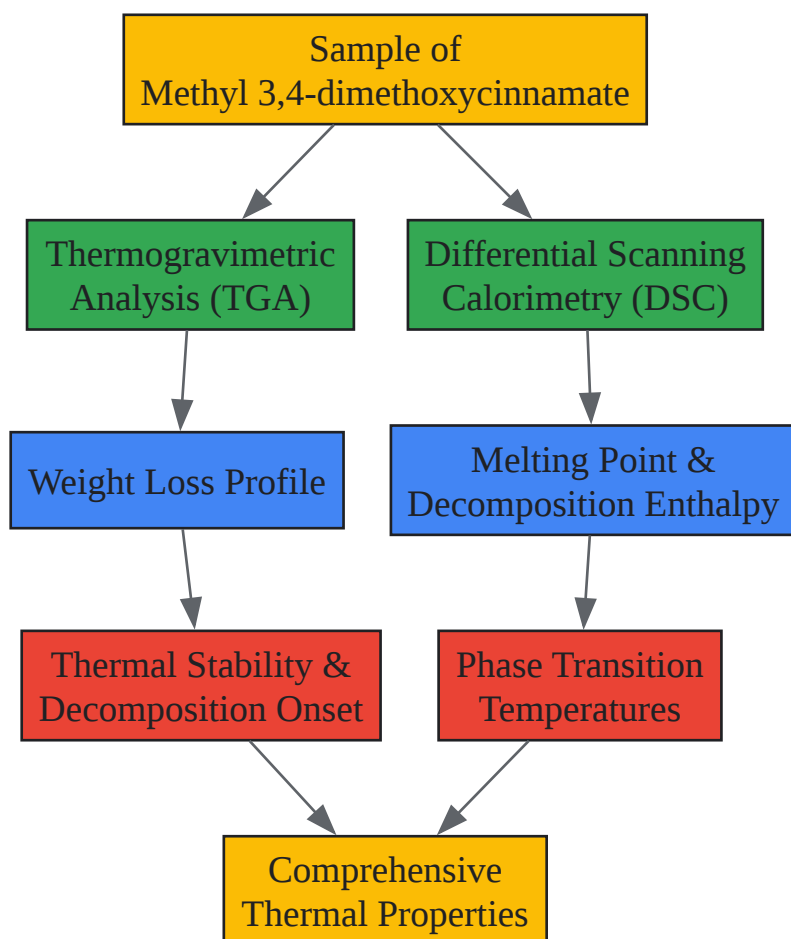
Missing Thermal Properties and Available Data

Specific thermal properties like **melting point**, **boiling point**, and **flash point** are listed as "N/A" (Not Available) in the major chemical databases consulted [2]. The available data is primarily focused on its biological activities and structural characteristics:

- **Biological Activity:** It is identified as an inhibitor of uredospore germination (a type of fungal spore) and also inhibits global DNA methylation in Hep3B cells (a human liver cancer cell line) [1] [2].
- **Structural Data:** Detailed NMR chemical shift data is available from the Biological Magnetic Resonance Data Bank (BMRB), which is useful for confirming the compound's structure [3].
- **Related Compound Data:** Research on a similar compound, Methyl-E-4-methoxycinnamate (a common sunscreen agent), discusses its excited-state dynamics and photostability [5]. However, this does not directly provide thermodynamic data for the 3,4-dimethoxy variant.

Methodology for Experimental Determination

For researchers needing to obtain this data, the diagram below outlines a potential experimental workflow.



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Experimental workflow for determining the thermal properties of a compound using TGA and DSC.

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References

1. CAS No. 5396-64-5 | Chemsrsc [chemsrc.com]
2. CAS#:5396-64-5 | 2-Propenoic acid, 3 -(3, 4 -dimethoxyphenyl)-, methyl ... [chemsrc.com]
3. bmse010231 Methyl , 3 - 4 at BMRB dimethoxycinnamate [bmr.io]
4. Self-inhibitor of bean rust uredospores: methyl ... [pubmed.ncbi.nlm.nih.gov]
5. Bottom-up excited state dynamics of two cinnamate-based ... [pubs.rsc.org]

To cite this document: Smolecule. [thermal properties of Methyl 3,4-dimethoxycinnamate]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b561321#thermal-properties-of-methyl-3-4-dimethoxycinnamate>]

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